

Safeguarding Your Research: A Guide to Handling Coronene-d12

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Compound of Interest

Compound Name: Coronene-d12

Cat. No.: B580172

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Coronene-d12**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Coronene-d12**, a comprehensive approach to personal protection is mandatory. The following equipment should be utilized to minimize exposure and ensure safety.

Essential Personal Protective Equipment:

- **Hand Protection:** Wear suitable protective gloves.
- **Eye Protection:** Use safety glasses with side shields or goggles. A face shield is recommended where splashing is a risk.
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin contact.
- **Respiratory Protection:** In case of insufficient ventilation or potential for aerosol formation, a self-contained breathing apparatus is necessary.

Quantitative Data Summary

The following table summarizes key quantitative data for **Coronene-d12**. This information is critical for safe handling and experimental planning.

Property	Value	Source
Molecular Weight	312.43	[1] [2]
Chemical Formula	C24D12	[1] [2]
Purity	98%	[3]
Melting Point	440 °C	
CAS Number (Labeled)	16083-32-2	
CAS Number (Unlabeled)	191-07-1	

Procedural Workflow for Handling Coronene-d12

The following diagram outlines the standard operating procedure for the safe handling of **Coronene-d12**, from initial preparation to final disposal. Each step is designed to minimize risk and ensure the integrity of the experiment.



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Caption: Logical workflow for the safe handling of **Coronene-d12**.

Detailed Protocols and Procedures

Handling and Storage

- **Ventilation:** Always handle **Coronene-d12** in a well-ventilated area to minimize the concentration of dust or vapors.
- **Hygiene:** Wash hands thoroughly with mild soap and water after handling and before breaks or leaving the work area.
- **Storage Conditions:** Store at room temperature, protected from light and moisture, in a tightly sealed container.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.

First Aid Measures

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- **Eye Contact:** Rinse cautiously with water for several minutes. If irritation persists, consult a physician.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical advice.

Accidental Release and Disposal

- **Spill Containment:** In case of a spill, avoid creating dust. Mechanically collect the material (e.g., sweeping or shoveling) and place it in a suitable container for disposal. For solutions, contain the spillage and collect with a vacuum cleaner or by wet-brushing.
- **Environmental Precautions:** Prevent the material from entering drains or water courses.
- **Waste Disposal:** Dispose of **Coronene-d12** and its container as hazardous waste in accordance with local, state, and federal regulations. It is recommended to use a licensed

professional waste disposal service.

This guide is intended to supplement, not replace, the full Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the specific SDS for your product for the most complete and up-to-date information.

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References

- 1. Coronene (D₁₂, 97%) - Cambridge Isotope Laboratories, DLM-2715-1.2 [isotope.com]
- 2. Coronene (D₁₂, 97%) - Cambridge Isotope Laboratories, DLM-2715-0.01 [isotope.com]
- 3. isotope.com [isotope.com]
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